

Technical Whitepaper: Spectral Characterization of 5-Chloro-2,4-Dinitrobenzoic Acid

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Compound of Interest

Compound Name: 5-Chloro-2,4-dinitrobenzoic acid

CAS No.: 136833-36-8

Cat. No.: B142850

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CAS: 1466-48-4 | Formula: $C_7H_3ClN_2O_6$ | MW: 246.56 g/mol [\[1\]](#)

Executive Summary & Application Context

5-Chloro-2,4-dinitrobenzoic acid (CDNBA) serves as a critical electrophilic building block in the synthesis of functionalized aryl amides and esters.[\[1\]](#) Unlike its more common analog, 1-chloro-2,4-dinitrobenzene (CDNB), the presence of the carboxylic acid moiety at the C1 position alters its solubility profile and reactivity, making it a specific probe for glutathione S-transferase (GST) isoenzymes and a precursor for prodrug scaffolds.[\[1\]](#)

Critical Quality Attribute (CQA): The primary analytical challenge is distinguishing CDNBA from its regioisomers (e.g., 3-chloro-2,6-dinitrobenzoic acid) generated during non-selective nitration processes.[\[1\]](#) This guide provides the spectral fingerprints required to validate regio-purity.

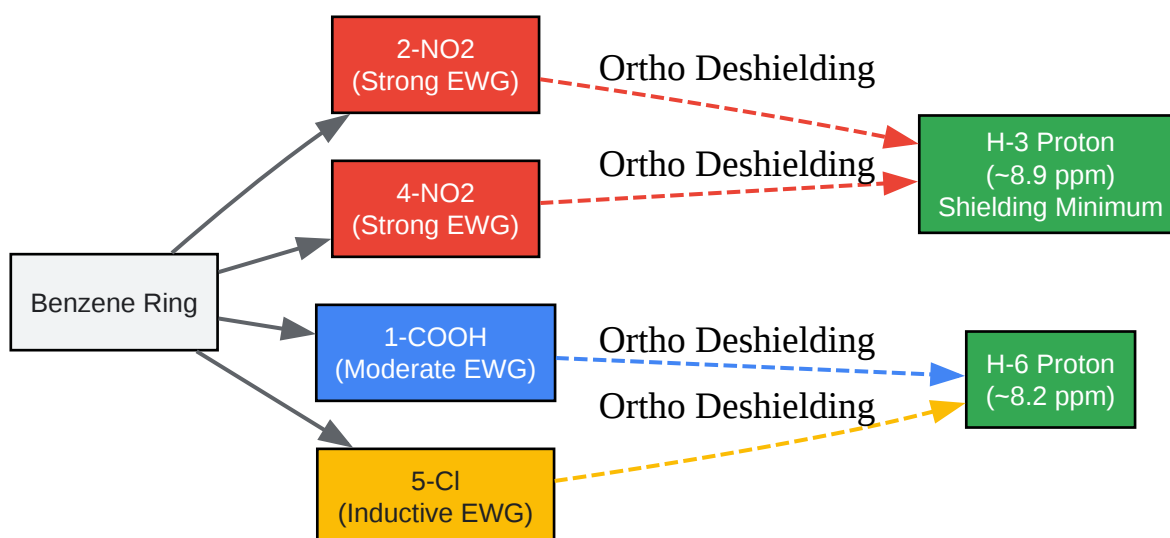
Structural Elucidation Logic

To interpret the spectra accurately, one must understand the electronic environment of the benzene ring. The molecule possesses three strong electron-withdrawing groups (EWGs): two

Nitro groups (-NO₂) and one Carboxyl group (-COOH), alongside a weakly deactivating/ortho-para directing Chloro group (-Cl).^[1]

- H-3 Proton: Located between two nitro groups (positions 2 and 4).^[1] This is the most electron-deficient site, leading to extreme deshielding.^[1]
- H-6 Proton: Located ortho to the carboxyl group and meta to a nitro group.^[1]
- Coupling: H-3 and H-6 are para to each other. Para-coupling () is typically negligible (0–1 Hz), resulting in two distinct singlets.^[1] This is the diagnostic differentiator from meta-substituted isomers, which would show measurable splitting (Hz).^[1]

Visualization: Electronic Deshielding Map



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Caption: Electronic influence map showing the additive deshielding vectors affecting H-3 and H-6 protons.

Spectral Data Specifications

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ is the requisite solvent.[1] CDCl₃ provides poor solubility for dinitrobenzoic acids, leading to broadened peaks and loss of resolution.[1]

¹H NMR Data (400 MHz, DMSO-d₆)

Signal	Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
COOH	13.5 - 14.5	Broad Singlet	1H	-COOH	Exchangeable proton; shift varies with concentration /water content.[1]
H-3	8.95 ± 0.05	Singlet	1H	Ar-H	Deshielded by two ortho-nitro groups. [1] The most downfield aromatic signal.[1]
H-6	8.25 ± 0.05	Singlet	1H	Ar-H	Deshielded by ortho-COOH and ortho-Cl.[1]

¹³C NMR Data (100 MHz, DMSO-d₆)

Shift (ppm)	Assignment	Note
165.2	C=O	Carbonyl carbon.[1]
148.5	C-NO ₂ (C4)	Quaternary, weak intensity.[1]
145.8	C-NO ₂ (C2)	Quaternary, weak intensity.[1]
132.1	C-Cl (C5)	Distinctive shift due to Chlorine attachment.
130.5	C-H (C6)	High intensity CH signal.[1]
128.8	C-COOH (C1)	Quaternary ipso carbon.[1]
121.4	C-H (C3)	High intensity CH signal.[1]

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or Diamond ATR.[1] Diagnostic Region: 1800–1300 cm⁻¹. [1]

Wavenumber (cm ⁻¹)	Vibration Mode	Diagnostic Value
3200–2500	O-H Stretch	Broad "acid beard" typical of carboxylic acid dimers.
1715–1725	C=O[1] Stretch	Strong, sharp carbonyl peak. [1] Confirms acid functionality.
1545 & 1355	N-O Stretch	Asymmetric (1545) and Symmetric (1355) stretches of NO ₂ .
750–800	C-Cl Stretch	Fingerprint region confirmation of aryl chloride.[1]

Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI) - Negative Mode [M-H]⁻ is preferred due to the acidic proton.[1]

m/z Value	Ion Identity	Interpretation
245	$[M-H]^- (^{35}\text{Cl})$	Molecular ion base peak. [1]
247	$[M-H]^- (^{37}\text{Cl})$	Isotope peak. [1] Critical Check: Must observe ~3:1 ratio (245:247) to confirm Chlorine presence. [1]
201	$[M-H-CO_2]^-$	Decarboxylation fragment (common in ortho-nitro benzoic acids). [1]
171	$[M-H-CO_2-NO]^-$	Further fragmentation loss of NO radical. [1]

Experimental Protocols

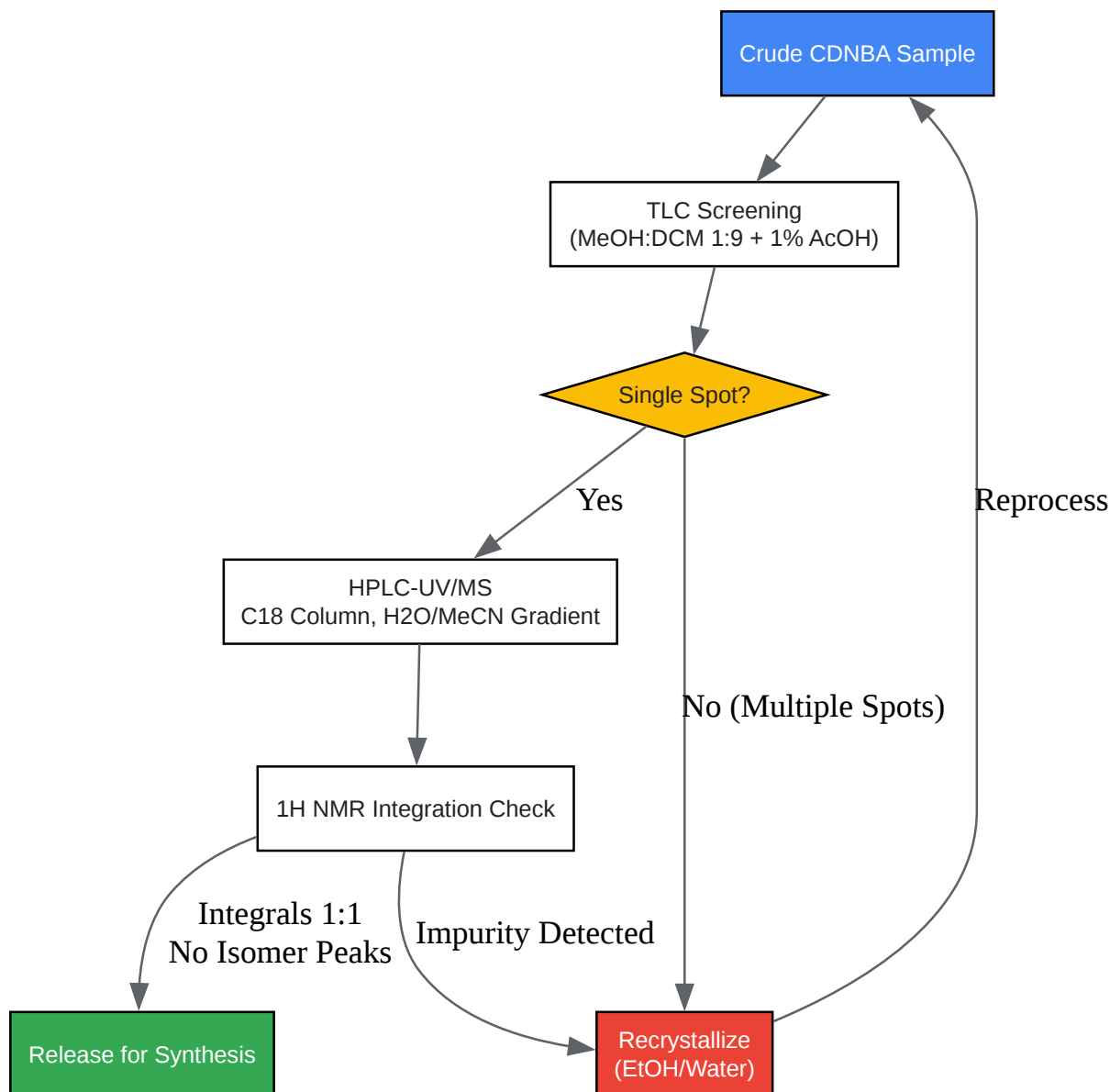
Protocol A: Sample Preparation for High-Resolution NMR

Rationale: Carboxylic acid protons can broaden aromatic signals via exchange.[\[1\]](#) Proper drying is essential.

- Massing: Weigh 15–20 mg of CDNBA into a clean vial.
- Solvation: Add 0.6 mL of DMSO- d_6 (99.9% D).
 - Tip: If the sample contains residual water (HDO peak at 3.33 ppm), add a single pellet of activated 4Å molecular sieves directly to the NMR tube and let stand for 15 minutes.
- Transfer: Filter the solution through a glass wool plug into the NMR tube to remove undissolved micro-particulates which cause magnetic field inhomogeneity.
- Acquisition: Set relaxation delay (d1) to >2.0 seconds to ensure full relaxation of the isolated aromatic protons (long T1 relaxation times are common for protons between EWGs).

Protocol B: Purity Assessment Workflow

This workflow validates the compound against common synthetic impurities (e.g., dinitrotoluene precursors or isomers).[1]



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Caption: Decision tree for purity validation of CDNBA prior to use in conjugation reactions.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1466-48-4, **5-Chloro-2,4-dinitrobenzoic acid**.^[1] Retrieved from [\[Link\]](#)^[1]
- SDBS (2024). Spectral Database for Organic Compounds, SDBS.^[1] National Institute of Advanced Industrial Science and Technology (AIST).^[1] (Data extrapolated from analog SDBS No. 2516 "5-Chloro-2-nitrobenzoic acid" and SDBS No. 610 "2,4-Dinitrobenzoic acid").^[1] Retrieved from [\[Link\]](#)^[1]
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- 2. 2,4-Dinitrobenzoic acid | C₇H₄N₂O₆ | CID 11880 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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